

Angiotensinogen (1-13) (human): A Technical Guide to Sample Stability and Storage

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Compound of Interest

Compound Name: Angiotensinogen (1-13) (human)

Cat. No.: B12374091

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **Angiotensinogen (1-13) (human)**. Adherence to these guidelines is critical for obtaining accurate and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized Angiotensinogen (1-13)?

A1: Lyophilized Angiotensinogen (1-13) should be stored at -20°C.[1][2][3] Under these conditions, the peptide is stable for at least four years.[1] Some suppliers suggest that storage at -20°C can maintain stability for up to three years.[4]

Q2: What is the recommended solvent for reconstituting Angiotensinogen (1-13)?

A2: The recommended solvent for reconstituting Angiotensinogen (1-13) is sterile water.[1][5]

Q3: What is the solubility of Angiotensinogen (1-13) in water?

A3: The solubility of Angiotensinogen (1-13) in water is approximately 1 mg/mL.[1][5]

Q4: How should I store reconstituted Angiotensinogen (1-13) solutions?

A4: For short-term storage (up to one month), aliquoted solutions can be stored at -20°C. For longer-term storage (up to one year), it is recommended to store aliquots at -80°C.[2][4] It is

advisable to avoid repeated freeze-thaw cycles.

Q5: Can I store reconstituted Angiotensinogen (1-13) at 4°C?

A5: While some suppliers indicate stability for up to two years as a powder at 4°C, it is generally not recommended to store reconstituted solutions at 4°C for extended periods to prevent degradation.^[2] For working solutions, fresh preparation is ideal.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Low or no biological activity	Sample degradation due to improper storage.	- Ensure the lyophilized peptide was stored at -20°C. - For reconstituted solutions, verify storage temperature and duration (-20°C for short-term, -80°C for long-term). - Avoid multiple freeze-thaw cycles by preparing single-use aliquots.
Precipitation upon reconstitution	- Exceeding the solubility limit. - Using an inappropriate solvent.	- Do not exceed the recommended concentration of 1 mg/mL in water. - If a higher concentration is needed, consider using a small amount of a solubilizing agent, but verify its compatibility with your experimental setup. - Ensure the peptide is fully dissolved by gentle vortexing or pipetting.
Inconsistent experimental results	- Inconsistent sample concentration due to improper mixing. - Degradation of the peptide over time.	- Ensure the reconstituted solution is homogenous before use. - Use freshly prepared solutions or solutions that have been stored correctly for a limited time. - Perform a stability test on your stored samples if you suspect degradation.
Difficulty dissolving the lyophilized powder	The peptide may have formed aggregates.	- Allow the vial to equilibrate to room temperature before opening and adding the solvent. - Gently vortex or sonicate the solution to aid dissolution.

Storage and Stability Data Summary

Form	Storage Temperature	Duration of Stability	Source
Lyophilized Powder	-20°C	≥ 4 years	[1]
Lyophilized Powder	-20°C	3 years	[2][4]
Lyophilized Powder	4°C	2 years	[2]
In Solvent	-80°C	1 year	[4]
In Solvent	-80°C	6 months	[2]
In Solvent	-20°C	1 month	[2]

Experimental Protocols

Protocol for Reconstitution of Lyophilized Angiotensinogen (1-13)

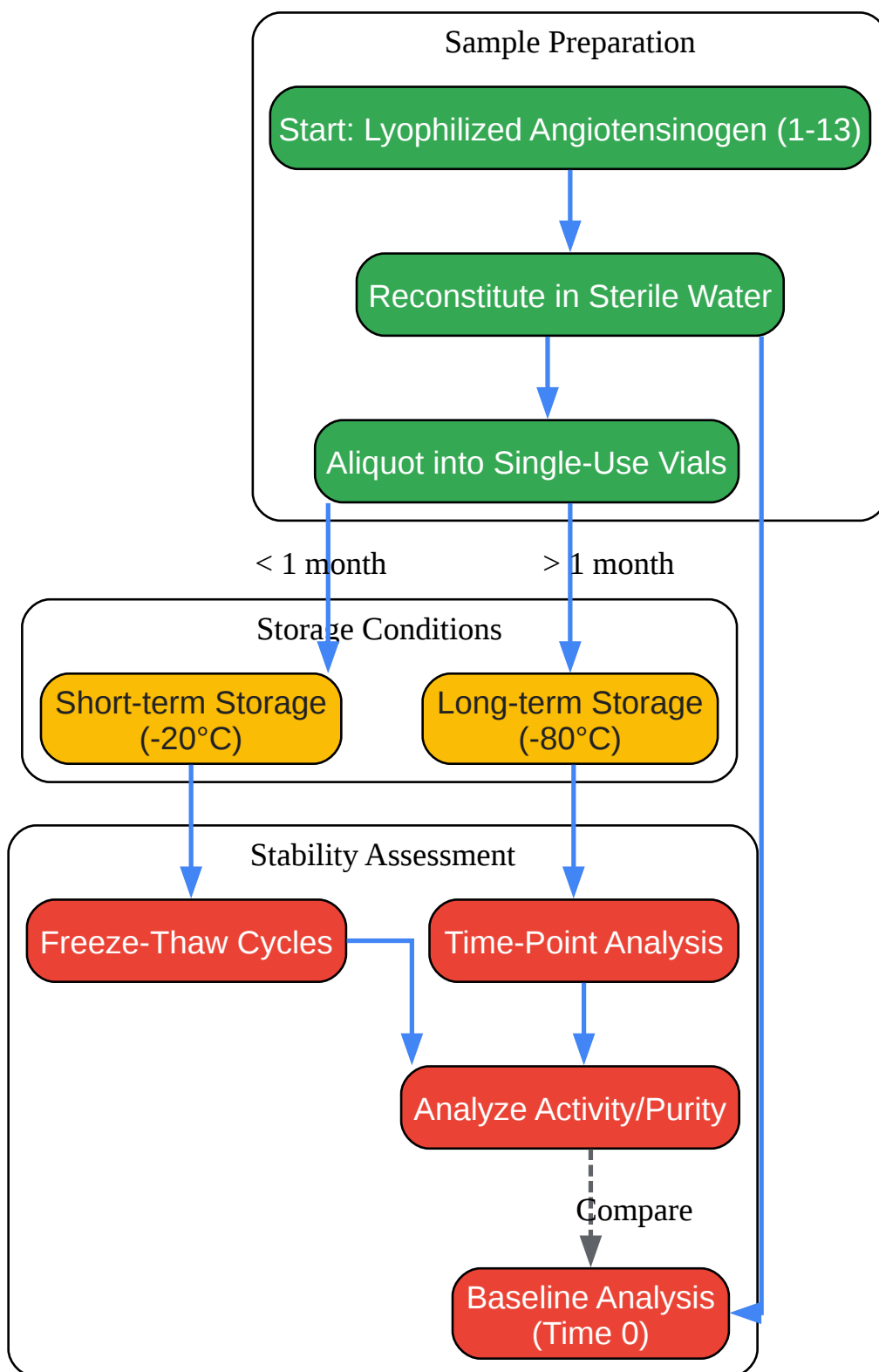
- **Equilibration:** Allow the vial of lyophilized Angiotensinogen (1-13) to reach room temperature before opening. This prevents condensation from forming inside the vial.
- **Solvent Addition:** Add the calculated volume of sterile water to the vial to achieve the desired concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently vortex or swirl the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide aggregation.
- **Aliquoting:** For long-term storage, it is recommended to aliquot the reconstituted solution into single-use vials to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol for Assessing Sample Stability (Freeze-Thaw Cycles)

- **Sample Preparation:** Reconstitute a fresh vial of Angiotensinogen (1-13) as described above.

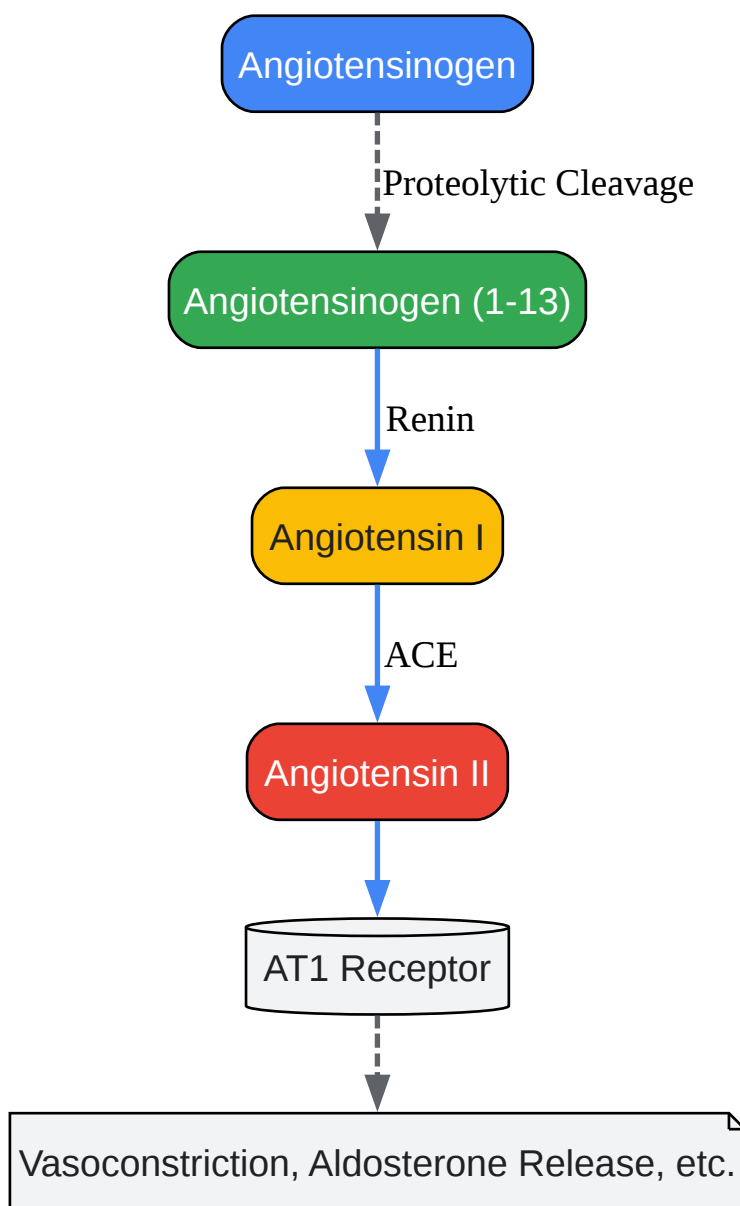
- **Initial Analysis (Cycle 0):** Immediately after reconstitution, take an aliquot for analysis of biological activity or purity (e.g., via HPLC or a functional assay). This will serve as your baseline.
- **Freeze-Thaw Cycles:** Subject the remaining stock solution to a series of freeze-thaw cycles. A typical cycle consists of freezing the sample at -20°C or -80°C for at least one hour, followed by thawing at room temperature.
- **Post-Cycle Analysis:** After one, three, and five freeze-thaw cycles, take an aliquot for analysis.
- **Data Comparison:** Compare the results from the post-cycle aliquots to the baseline measurement to determine the impact of freeze-thaw cycles on sample stability. A significant decrease in activity or purity indicates degradation.

Visualizations



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Experimental workflow for sample preparation and stability assessment.



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Simplified Renin-Angiotensin System (RAS) pathway.

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